

safety and handling precautions for 3,5-Dimethylphenylacetic acid

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Compound of Interest

Compound Name: 3,5-Dimethylphenylacetic acid

Cat. No.: B181087

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An In-Depth Technical Guide to the Safe Handling of 3,5-Dimethylphenylacetic Acid

For professionals engaged in pharmaceutical research, chemical synthesis, and drug development, a comprehensive understanding of the safety protocols for chemical reagents is paramount. This guide provides a detailed examination of the safety and handling precautions for **3,5-Dimethylphenylacetic acid** (CAS No. 42288-46-0), a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).^{[1][2]} Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity.

Compound Identification and Physicochemical Properties

3,5-Dimethylphenylacetic acid is a white to light beige crystalline powder.^{[1][3]} Its structural and physical properties are fundamental to understanding its behavior and potential hazards in a laboratory setting. A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	42288-46-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1] [3] [4]
Molecular Weight	~164.20 g/mol	[1] [4]
Appearance	White to cream crystalline powder	[1] [3]
Melting Point	98-102 °C	[1] [5]
Boiling Point	291.0±9.0 °C (Predicted)	[5]
Solubility	More soluble in organic solvents than in water.	[1]
pKa	4.31±0.10 (Predicted)	[5]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3,5-Dimethylphenylacetic acid** is classified as a hazardous substance. The primary hazards are associated with irritation and potential harm upon ingestion.[\[4\]](#)[\[5\]](#)

Understanding these classifications is the first step in a robust risk assessment.

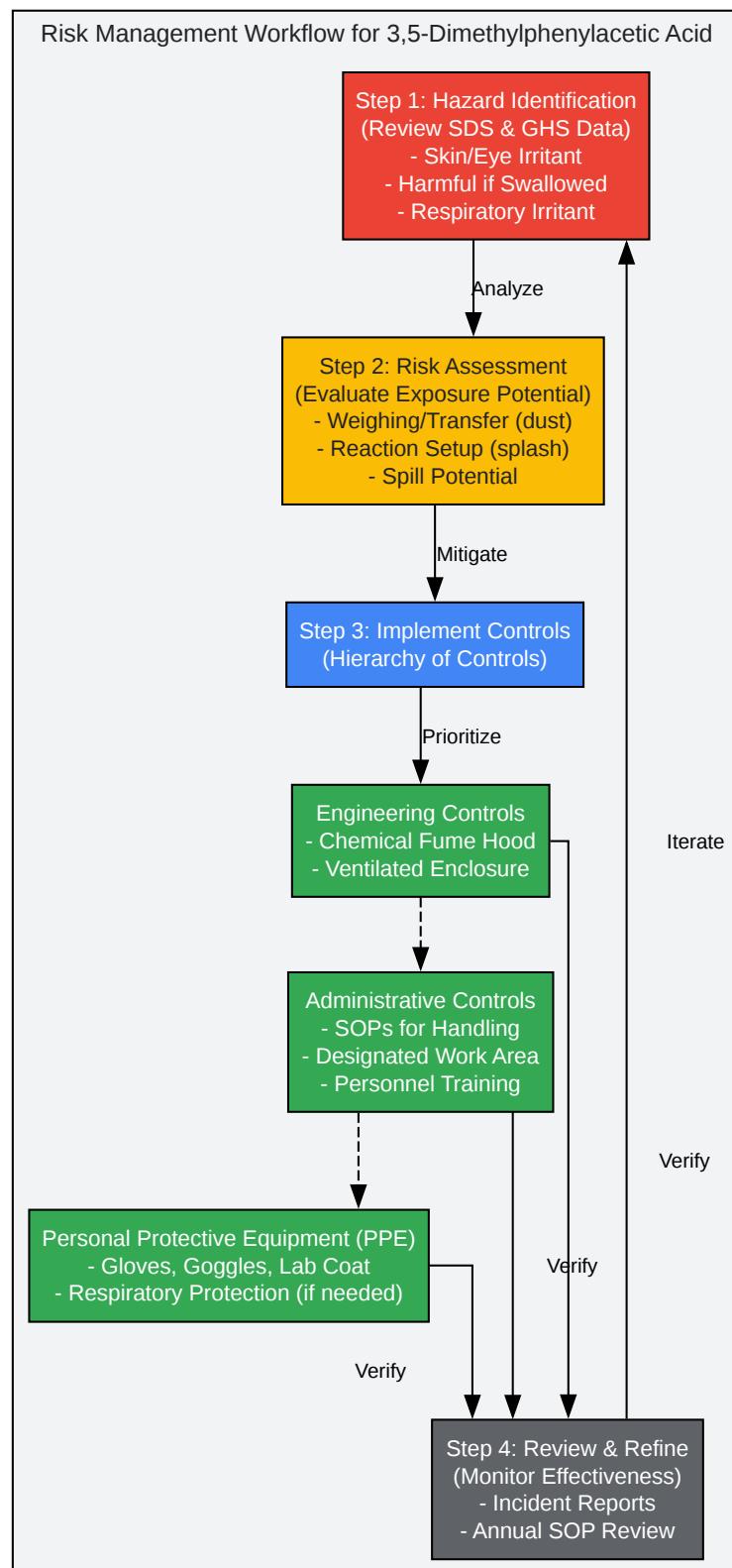
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: Aggregated GHS information provided to the ECHA C&L Inventory.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The causality behind these classifications lies in the compound's acidic nature and its ability to interact with biological tissues. As an irritant, it can cause local inflammation upon contact with the skin, eyes, and respiratory tract.

Risk Assessment and Control Workflow

A systematic approach to safety involves a continuous cycle of hazard identification, risk assessment, and implementation of control measures. The following workflow illustrates this process, emphasizing the hierarchy of controls, which prioritizes engineering and administrative controls over personal protective equipment (PPE).

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Caption: Risk Assessment & Control Workflow

Personal Protective Equipment (PPE)

The final line of defense against chemical exposure is appropriate PPE. The selection must be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Required PPE	Specifications and Rationale
Eye/Face Protection	Safety glasses with side shields or goggles.[8]	Rationale: Essential to protect against splashes and airborne dust particles that can cause serious eye irritation. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[9]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[8][10]	Rationale: Prevents direct skin contact, which can cause irritation. Gloves should be inspected before use and removed carefully to avoid contaminating the skin.[11]
Skin and Body Protection	Laboratory coat.	Rationale: Protects skin and personal clothing from contamination.[8] For tasks with a higher risk of splashes, a chemically resistant apron may be warranted.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Rationale: Required when handling the powder form outside of a fume hood or if dust formation is likely, to prevent respiratory tract irritation.[8][11][12] Work should preferably be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation risk.[8]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is fundamental to preventing accidents and ensuring the long-term stability of the compound.

Standard Operating Protocol for Handling

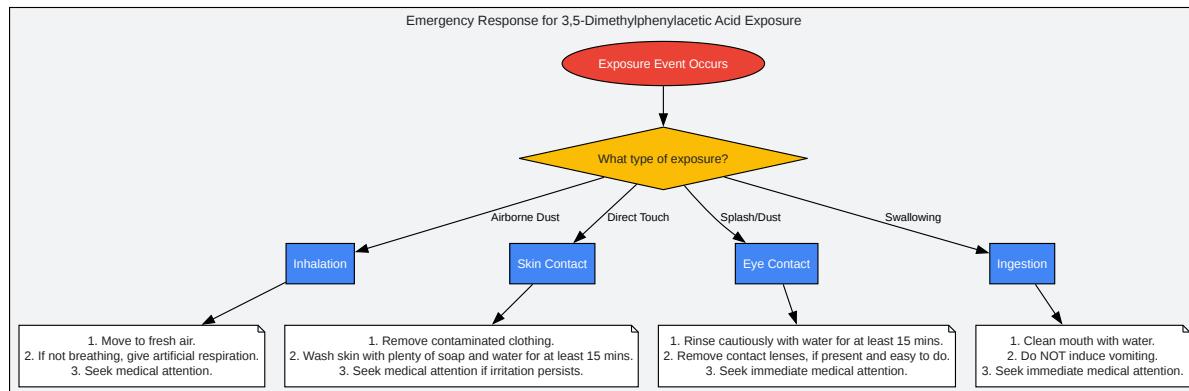
- Preparation: Before handling, ensure that an appropriate eyewash station and safety shower are readily accessible and operational.[9]
- Ventilation: Always handle **3,5-Dimethylphenylacetic acid** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of dust.[8][9][11]
- Personal Protective Equipment (PPE): Don all required PPE as specified in Section 4 before beginning work.
- Dispensing: Avoid creating dust when weighing or transferring the solid material.[11] Use techniques such as weighing on paper within a draft shield or using a spatula carefully.
- Hygiene: Avoid contact with skin, eyes, and clothing.[10] Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[8][10]
- Contamination: Do not eat, drink, or smoke in areas where the chemical is handled or stored. [13][14]

Storage Requirements

- Container: Keep the container tightly closed to prevent contamination and absorption of moisture.[15][16]
- Location: Store in a dry, cool, and well-ventilated place.[11][15][16] The recommended storage condition is sealed in dry, room temperature.[1][5]
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents to prevent hazardous reactions.[9][15]

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an accidental exposure. The following decision tree and table outline the necessary steps.

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Caption: Emergency Response Decision Tree

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.[9][11][16]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[9][10][16] If skin irritation persists, consult a physician.[16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[9][11][16] Remove contact lenses if present and easy to do.[15] Seek immediate medical attention.[9][16]
Ingestion	Do NOT induce vomiting.[10] Clean the mouth with water and drink plenty of water afterwards. [16] Seek immediate medical attention.[9][10][11]

Accidental Release Measures

Prompt and safe cleanup of spills is necessary to prevent further exposure and environmental contamination.

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[11]
- Containment: Prevent the spill from entering drains or waterways.[15]

- Cleanup (Solid Spill): Carefully sweep up the solid material, avoiding dust generation.[9][11] Place the swept material into a suitable, labeled, and closed container for disposal.[10][11]
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and water.
- Disposal: Dispose of the contaminated materials and waste container as hazardous waste in accordance with local, state, and federal regulations.[16]

Stability and Reactivity

- Chemical Stability: The compound is stable under normal, recommended storage conditions. [9][15]
- Conditions to Avoid: Avoid dust formation, excess heat, and incompatible materials.[9][11][15]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents. [9][15]
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can lead to the release of carbon oxides (carbon monoxide and carbon dioxide).[9][15]

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